

An In-depth Technical Guide to the Spectroscopic Data of Radulone A

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Compound of Interest

Compound Name: Radulone A

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Radulone A**, a sesquiterpene fungal metabolite. The information presented herein has been compiled to support researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development in their understanding and utilization of this compound.

Introduction to Radulone A

Radulone A is a protoilludane sesquiterpenoid isolated from the fungus *Radulomyces confluens*.^{[1][2][3]} It possesses a unique four-ring system, including an oxygen bridge, and has demonstrated a range of biological activities, including potent inhibition of human platelet aggregation, as well as cytotoxic and antimicrobial properties.^{[1][2][4]} The molecular formula of **Radulone A** is $C_{15}H_{18}O_3$, with a molecular weight of approximately 246.31 g/mol.^[1]

Spectroscopic Data

The structural elucidation of **Radulone A** was achieved through a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy.^[1]

NMR spectroscopy is a powerful analytical technique that provides detailed information about the carbon-hydrogen framework of a molecule. The 1H and ^{13}C NMR data for **Radulone A** were acquired in deuterated chloroform ($CDCl_3$).^[1]

Table 1: ^1H NMR Spectroscopic Data for **Radulone A** (500 MHz, CDCl_3)[1]

Position	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
1	4.38	s	
4 α	2.15	d	17.5
4 β	2.05	d	17.5
7	5.86	s	
10 α	2.38	d	13.5
10 β	1.95	d	13.5
12- H_3	1.15	s	
13- H_3	1.05	s	
14 α	4.43	d	9.5
14 β	4.18	d	9.5
15- H_3	1.90	s	

Table 2: ^{13}C NMR Spectroscopic Data for **Radulone A** (125 MHz, CDCl_3)[1]

Position	Chemical Shift (δ , ppm)	Multiplicity
1	78.3	CH
2	101.4	C
3	47.9	C
4	45.3	CH ₂
5	195.9	C
6	129.5	C
7	158.4	CH
8	41.2	C
9	50.1	C
10	46.9	CH ₂
11	34.6	C
12	25.4	CH ₃
13	24.9	CH ₃
14	70.1	CH ₂
15	12.1	CH ₃

Mass spectrometry provides information about the mass-to-charge ratio of ions, allowing for the determination of the molecular weight and elemental composition of a compound.

Table 3: Mass Spectrometry Data for **Radulone A**[\[1\]](#)

Technique	Ion	m/z (relative intensity, %)
EIMS (70 eV)	[M] ⁺	246.1249 (100)
[M-CH ₃] ⁺	231 (15)	
		217 (63)
		203 (39)
		201 (23)
		175 (21)
		173 (24)
		159 (17)
		145 (14)
		122 (30)
HR-EIMS	[M] ⁺	246.1249 (calculated for C ₁₅ H ₁₈ O ₃ , 246.1256)

Infrared spectroscopy measures the absorption of infrared radiation by a molecule, which corresponds to vibrational transitions of specific functional groups.

Table 4: Infrared (IR) Spectroscopic Data for **Radulone A**[\[1\]](#)

Wavenumber (cm ⁻¹)	Assignment
3430	O-H stretching
2925	C-H stretching
1670	C=O stretching (conjugated ketone)
1630	C=C stretching
1595	C=C stretching

Experimental Protocols

The following are the general experimental methodologies used for the acquisition of the spectroscopic data for **Radulone A**.^[1]

Radulone A was isolated from the culture fluids of the basidiomycete *Radulomyces confluens*. The crude extract was subjected to column chromatography on silica gel, followed by preparative High-Performance Liquid Chromatography (HPLC) to yield the pure compound.^[1]

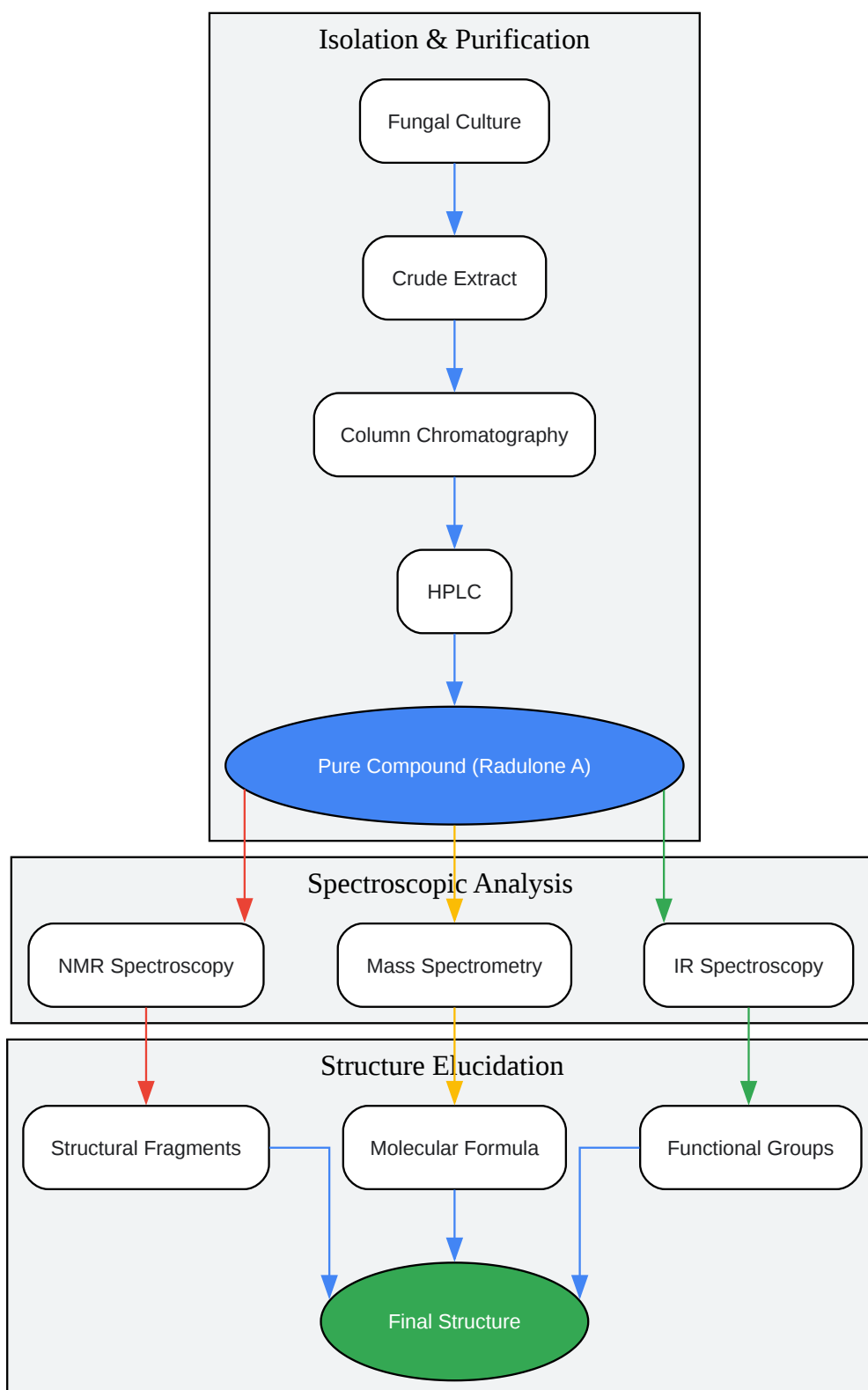
¹H and ¹³C NMR spectra were recorded on a 500 MHz and 125 MHz spectrometer, respectively. Samples were dissolved in deuterated chloroform (CDCl₃), and chemical shifts were referenced to the residual solvent signal.^[1]

Electron Impact Mass Spectrometry (EIMS) data were obtained using a Jeol SX102 spectrometer at an ionization energy of 70 eV. High-resolution mass spectra (HR-EIMS) were also recorded on the same instrument.^[1]

IR spectra were measured on a Bruker IFS 48 spectrometer using potassium bromide (KBr) pellets.^[1]

Workflow for Spectroscopic Analysis

The following diagram illustrates the general workflow for the isolation and structural elucidation of a natural product like **Radulone A** using spectroscopic methods.



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Caption: General workflow for the isolation and structural elucidation of **Radulone A**.

This guide provides a foundational understanding of the key spectroscopic characteristics of **Radulone A**. For more in-depth analysis and interpretation, researchers are encouraged to consult the primary literature.

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